

# 6-Chloro-3-ethoxy-2-iodopyridine SDS safety data sheet

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## Compound of Interest

Compound Name: 6-Chloro-3-ethoxy-2-iodopyridine

CAS No.: 1881463-83-7

Cat. No.: B1414086

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## Chemical Identification and Inferred Hazard Profile

Systematic Name: **6-Chloro-3-ethoxy-2-iodopyridine** Molecular Formula: C<sub>7</sub>H<sub>7</sub>ClINO

Molecular Weight: 283.50 g/mol Structure:

## Inferred GHS Hazard Classification

The hazard profile is extrapolated from related pyridine derivatives. The presence of chloro, iodo, and ethoxy groups on a pyridine ring suggests potential for toxicity and irritation.

Hazard Class	Inferred Classification	Basis for Inference
Acute Oral Toxicity	Category 4	Halogenated pyridines often exhibit oral toxicity[1][2][3].
Skin Corrosion/Irritation	Category 2	Many chloropyridine derivatives are classified as skin irritants[1][2][4].
Serious Eye Damage/Irritation	Category 1 / 2A	Iodinated and chlorinated pyridines are frequently listed as causing serious eye damage or irritation[1][5].
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)	Inhalation of dusts from similar compounds can cause respiratory tract irritation[1].

Inferred Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318/H319: Causes serious eye damage/irritation.
- H335: May cause respiratory irritation.

## Personal Protective Equipment (PPE) and Engineering Controls

A proactive approach to safety is paramount when handling compounds with an incomplete toxicological profile.

### Engineering Controls

- Ventilation: All handling of solid **6-Chloro-3-ethoxy-2-iodopyridine** should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- Safety Stations: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested[1][6].

## Personal Protective Equipment

- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield to protect against dust particles and splashes[5].
- Skin Protection:
  - Gloves: Use chemical-resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use.
  - Lab Coat: A flame-retardant lab coat should be worn at all times.
  - Additional Protection: For larger quantities or when there is a significant risk of exposure, consider wearing an impervious apron and shoe covers.
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator with an appropriate particulate filter[1][5].

## Safe Handling, Storage, and Disposal

### Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly and engineering controls are operational.
- Dispensing: Use spark-proof tools for handling the solid material to prevent ignition sources[5][7]. Avoid creating dust; if possible, handle as a solution in a suitable solvent.
- Hygiene: After handling, wash hands and any exposed skin thoroughly with soap and water[1][2]. Do not eat, drink, or smoke in the laboratory[8].

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area[4][8].
- Keep away from incompatible materials such as strong oxidizing agents[1][6].

- The storage area should be secured and accessible only to authorized personnel[1].

## Disposal

- Dispose of waste material and contaminated containers in accordance with all applicable federal, state, and local regulations.
- Contact a licensed professional waste disposal service to ensure proper disposal[1][8].

## Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

### First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention[5][9].
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention[1][9].
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[1][9][10][11].
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention[5][7][10].

## Accidental Release Measures

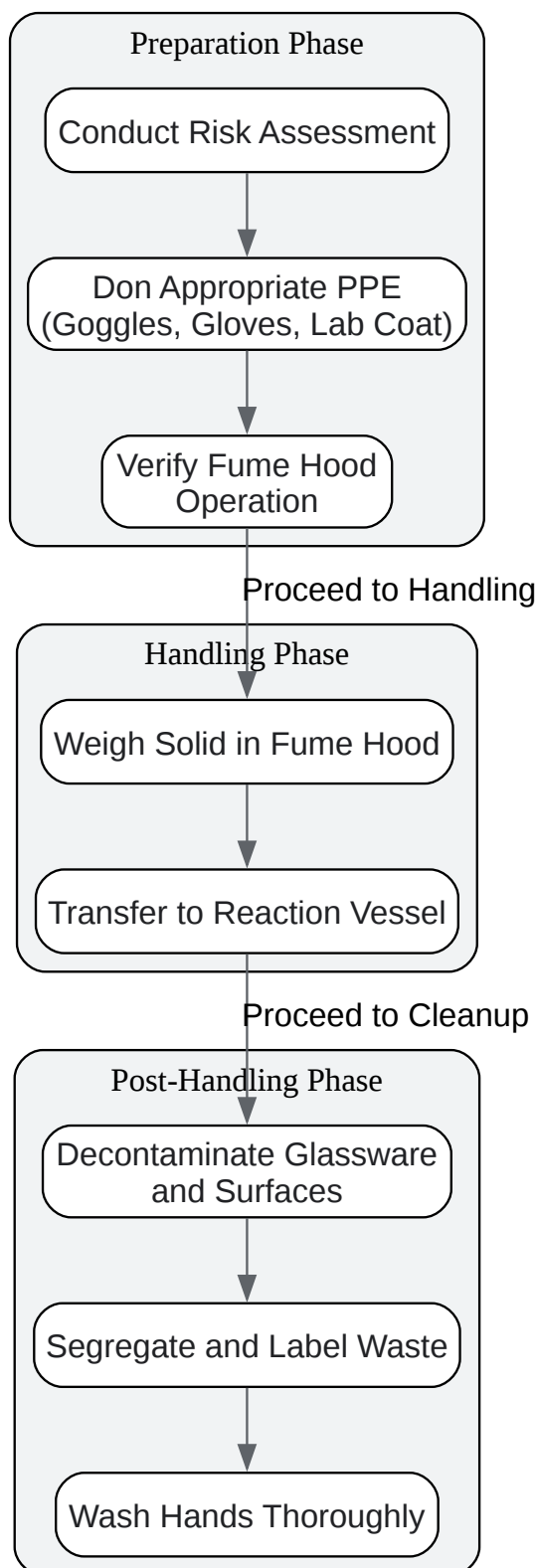
- Evacuation: Evacuate non-essential personnel from the spill area.
- Ventilation: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Cleanup:
  - Wear full PPE, including respiratory protection.
  - Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal[1].
  - Avoid generating dust.
  - Clean the spill area thoroughly with a suitable solvent or detergent and water.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam[5][7].
- Specific Hazards: Combustion may produce toxic and corrosive gases, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), hydrogen chloride (HCl), and hydrogen iodide (HI)[1].
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear[1][7].

## Visualized Workflows

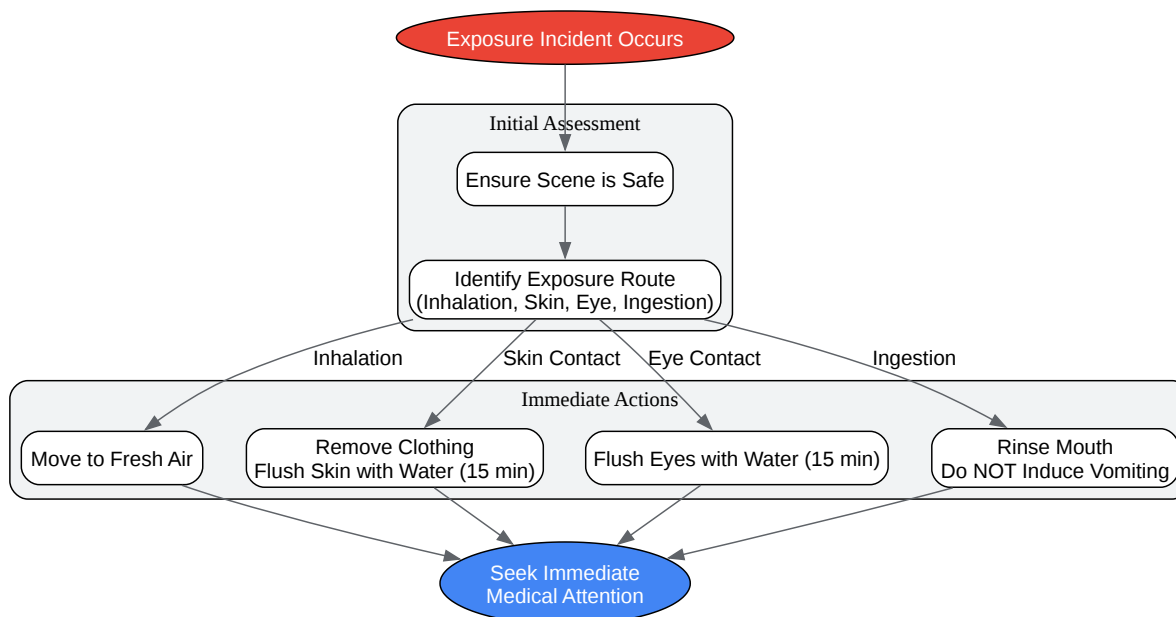
### General Handling Workflow for Potentially Hazardous Solids



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Caption: Workflow for handling potentially hazardous solids.

## Emergency First-Aid Decision Process



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